

Target Engagement Assays for RBN-2397: Application Notes and Protocols

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Compound of Interest

Compound Name: RBN-2397

Cat. No.: B2742868

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These application notes provide detailed protocols for assessing the target engagement of **RBN-2397**, a potent and selective inhibitor of Poly (ADP-ribose) polymerase 7 (PARP7). The following methodologies are designed to enable researchers to accurately quantify the interaction of **RBN-2397** with its intracellular target, a critical step in preclinical and clinical development.

Introduction

RBN-2397 is a first-in-class, orally bioavailable small molecule inhibitor of PARP7.^[1] PARP7 is a mono-ADP-ribosyltransferase that has been implicated in the regulation of the type I interferon signaling pathway in cancer cells.^{[2][3]} Inhibition of PARP7 by **RBN-2397** has been shown to restore this signaling pathway, leading to both direct anti-tumor effects and the stimulation of an anti-tumor immune response.^{[4][3]} Verifying that **RBN-2397** effectively binds to and engages PARP7 within the complex cellular environment is crucial for understanding its mechanism of action and for the development of predictive biomarkers.

This document outlines two key methodologies for determining the target engagement of **RBN-2397**: the Cellular Thermal Shift Assay (CETSA) and an In-Cell Western (ICW) assay to measure the stabilization of PARP7 protein levels upon inhibitor binding.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the described target engagement assays for **RBN-2397**.

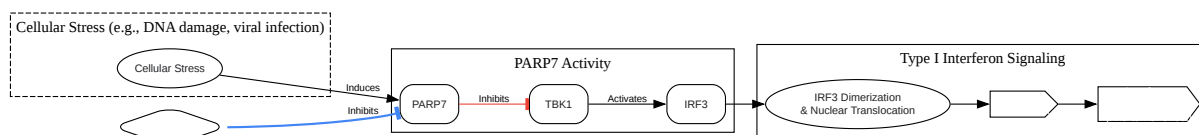
Table 1: In Vitro and Cellular Activity of **RBN-2397**

Parameter	Value	Cell Line/System	Reference
PARP7 IC50	<3 nM	Biochemical Assay	[5]
PARP7 Kd	1 nM	Biochemical Assay	[5]
Cell Proliferation IC50	20 nM	NCI-H1373	[5]
Cell MARYlation EC50	1 nM	Cellular Biochemical Assay	[5]
p-STAT1 Increase	Dose-dependent (0.4 nM - 1 µM)	NCI-H1373	[5]

Table 2: **RBN-2397** Clinical Trial Information

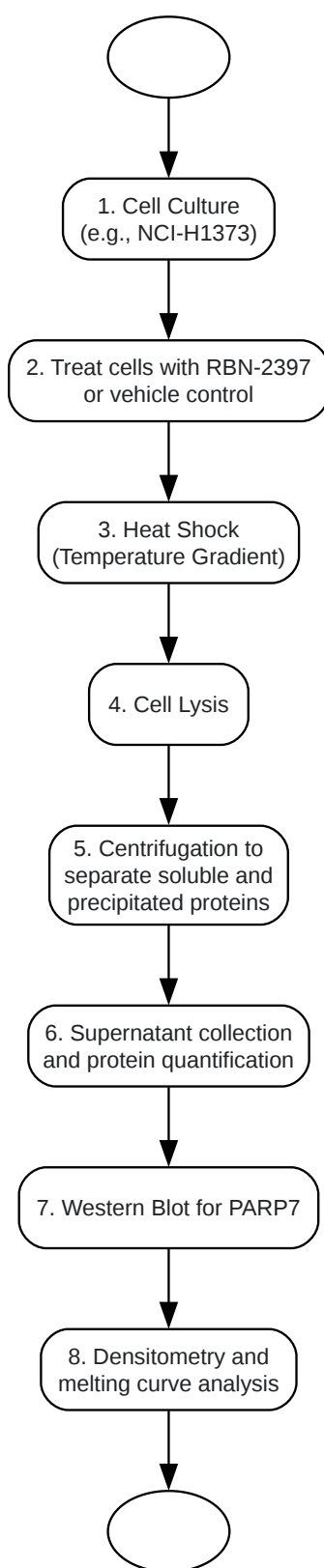
Clinical Trial ID	Phase	Status	Interventions
NCT04053673	Phase 1	Completed	RBN-2397
NCT05127590	Phase 1b/2	Recruiting	RBN-2397 in combination with Pembrolizumab

Signaling Pathway and Experimental Workflow Diagrams



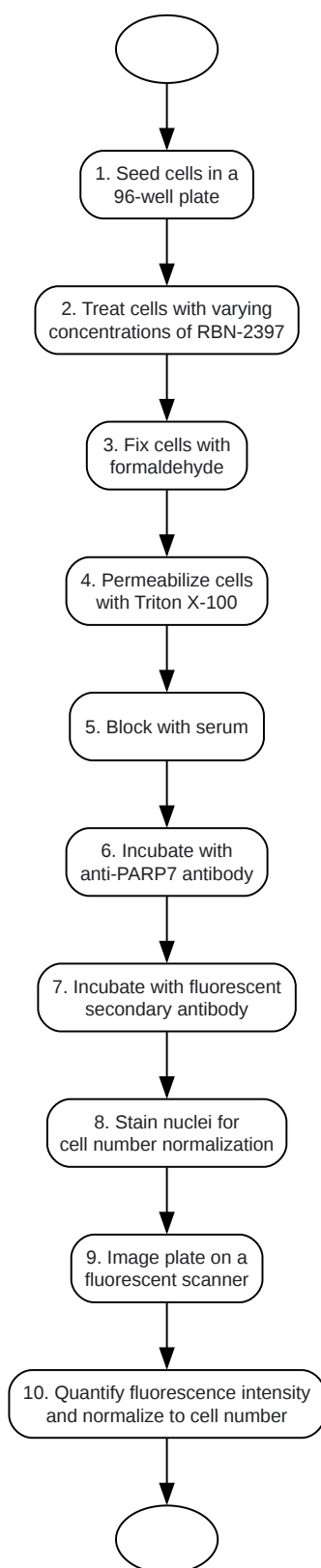
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Figure 1: RBN-2397 Mechanism of Action in Type I Interferon Signaling.



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Figure 2: Cellular Thermal Shift Assay (CETSA) Experimental Workflow.



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